Structure-Activity Relationship of (±)-Isochaihulactone Derivatives: A Comparative Guide

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Compound of Interest	
Compound Name:	*Isoadiantone*
CAS No.:	*54352-47-5*
Cat. No.:	*B1672208*

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This guide provides a comparative analysis of the structure-activity relationships (SAR) of (±)-isochaihulactone derivatives, focusing on their anti-proliferative activities against various human tumor cell lines. The data presented is derived from a key study by Zhao et al. (2017), which systematically synthesized and evaluated a series of these compounds.

Comparative Analysis of Anti-proliferative Activity

The anti-proliferative activities of (±)-isochaihulactone (compound 2) and its seventeen derivatives were evaluated against four human cancer cell lines: A549 (lung carcinoma), MDA-MB-231 (breast adenocarcinoma), KB (nasopharyngeal carcinoma), and KB-VIN (P-glycoprotein-overexpressing multidrug-resistant subline of KB). The half-maximal inhibitory concentration (IC50) values were determined using the Sulforhodamine B (SRB) assay.

The results indicate that specific structural modifications to the (±)-isochaihulactone scaffold can significantly influence its cytotoxic potency. The data is summarized in the table below for a

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clear comparison of the derivatives' performance.

Data Presentation: Anti-proliferative Activity of (±)-Isochaihulactone Derivatives (IC50, μM)

Compound	A549	MDA-MB-231	KB	KB-VIN
2	5.50	7.80	9.90	5.80
12a	5.31	>40	6.53	5.72
15a	12.3	>40	15.4	10.5
16a	4.32	9.73	5.18	4.89
17a	6.25	>40	7.81	6.93
18a	7.11	>40	8.92	7.55
19a	4.88	>40	6.12	5.43
20a	3.32	7.89	4.98	4.12
21a	>40	>40	>40	>40
22a	6.89	>40	8.12	7.34
11b	>40	>40	>40	>40
12b	>40	>40	>40	>40
15b	>40	>40	>40	>40
16b	29.0	>40	35.1	31.2
17b	>40	>40	>40	>40
18b	>40	>40	>40	>40
19b	>40	>40	>40	>40
20b	>40	>40	>40	>40

Data sourced from Zhao, Y., et al. (2017). Design, Synthesis and Structure-Activity Relationships of (±)-Isochaihulactone Derivatives. MedChemComm, 8(11), 2040-2049.

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Experimental Protocols

Sulforhodamine B (SRB) Cytotoxicity Assay

The anti-proliferative activity of the (±)-isochaihulactone derivatives was determined using a Sulforhodamine B (SRB) assay.[1][2][3] This colorimetric assay measures cell density by staining cellular proteins with SRB dye.[4]

Materials:

- Human cancer cell lines (A549, MDA-MB-231, KB, KB-VIN)
- Culture medium (e.g., RPMI-1640) supplemented with fetal bovine serum (FBS) and antibiotics
- 96-well microtiter plates
- (±)-Isochaihulactone derivatives dissolved in DMSO
- Trichloroacetic acid (TCA), 10% (w/v)
- Sulforhodamine B (SRB) solution, 0.4% (w/v) in 1% acetic acid
- Acetic acid, 1% (v/v)
- Tris base solution, 10 mM
- Microplate reader

Procedure:

- Cell Seeding: Cells are harvested and seeded into 96-well plates at an appropriate density (e.g., 5,000-10,000 cells/well) and allowed to attach overnight.
- Compound Treatment: The cells are treated with various concentrations of the (±)-isochaihulactone derivatives. A vehicle control (DMSO) is also included.

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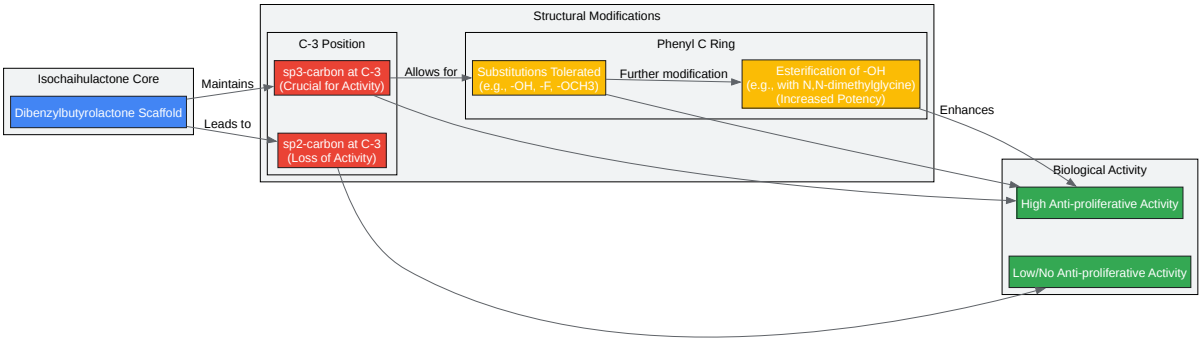
- Incubation: The plates are incubated for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO2.
- Cell Fixation: After incubation, the supernatant is discarded, and the cells are fixed by adding cold 10% TCA to each well and incubating for 1 hour at 4°C.
- Staining: The plates are washed with water and air-dried. SRB solution is then added to each well, and the plates are incubated at room temperature for 30 minutes.
- Washing: Unbound dye is removed by washing the plates multiple times with 1% acetic acid.
- Solubilization: The plates are air-dried, and the protein-bound SRB dye is solubilized by adding 10 mM Tris base solution to each well.
- Absorbance Measurement: The absorbance is measured at a wavelength of 515 nm using a microplate reader.
- Data Analysis: The IC50 values are calculated from the dose-response curves.

Visualizations

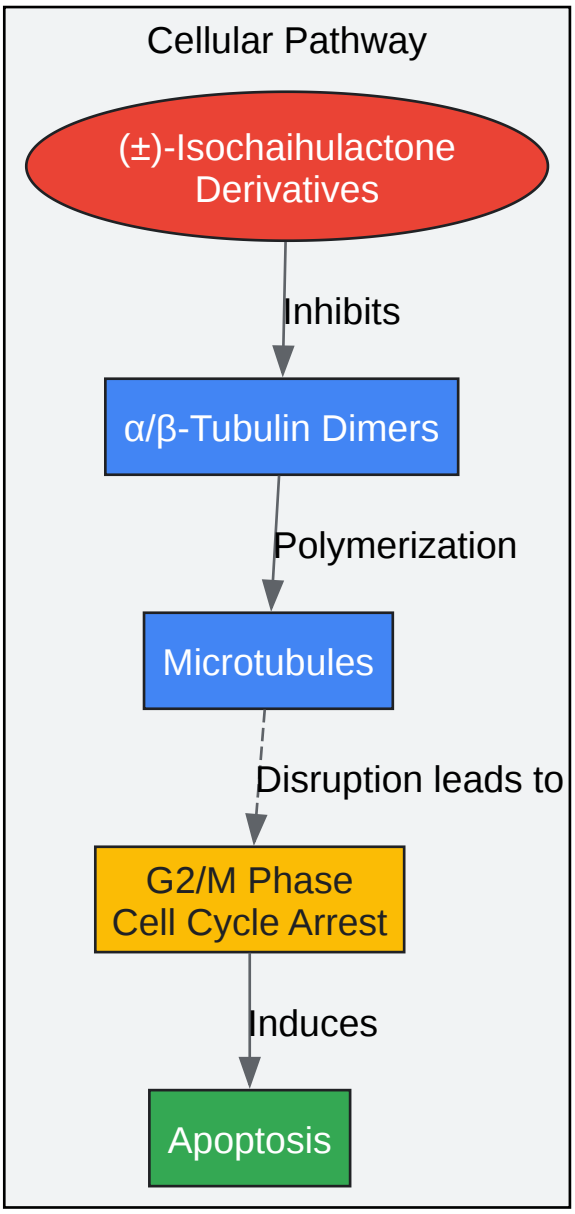
Structure-Activity Relationship of (±)-Isochaihulactone Derivatives

The following diagram illustrates the key structure-activity relationships of the (±)-isochaihulactone derivatives based on the experimental data.

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